

Application Notes and Protocols for Turbidity Removal using Dialuminium Chloride Pentahydroxide

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Compound of Interest

Compound Name: *Dialuminium chloride pentahydroxide*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **Dialuminium Chloride Pentahydroxide**, a highly effective coagulant for turbidity removal in water treatment processes. These guidelines are intended to assist researchers and scientists in determining the optimal dosage and conditions for achieving desired water clarity.

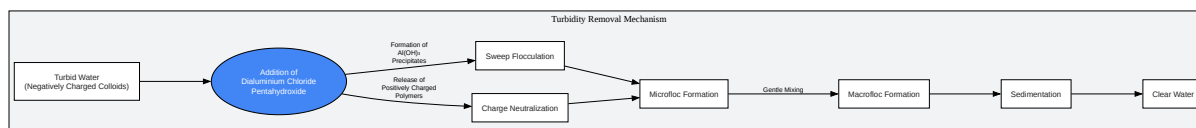
Introduction

Dialuminium Chloride Pentahydroxide, with the general formula $\text{Al}_2(\text{OH})_5\text{Cl}$, is a pre-hydrolyzed inorganic polymer coagulant.[1][2] It belongs to the family of Polyaluminium Chlorides (PACs), which are widely used in drinking water and wastewater treatment.[3][4][5][6][7] Compared to traditional coagulants like aluminum sulfate (alum), **Dialuminium Chloride Pentahydroxide** offers several advantages, including effectiveness over a broader pH range, faster floc formation, and reduced sludge production.[3][5][8] Its high charge density makes it particularly efficient at destabilizing and removing suspended colloidal particles that cause turbidity.[2]

Mechanism of Action

The primary mechanism of turbidity removal by **Dialuminium Chloride Pentahydroxide** involves two main processes:

- **Charge Neutralization:** Colloidal particles in water typically carry a negative surface charge, which leads to electrostatic repulsion and stability of the suspension. Upon addition to water, **Dialuminium Chloride Pentahydroxide** releases highly positively charged polymeric aluminum species.[9] These species adsorb onto the surface of the negatively charged colloids, neutralizing their charge and reducing the repulsive forces. This allows the particles to come together through van der Waals forces.[9]
- **Sweep Flocculation:** The aluminum species hydrolyze to form insoluble aluminum hydroxide precipitates.[7] These precipitates can enmesh and sweep the colloidal particles from the water as they settle, a process known as sweep flocculation.[10]



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Caption: Mechanism of turbidity removal by **Dialuminium Chloride Pentahydroxide**.

Experimental Protocol: Jar Test for Optimal Dosage Determination

The jar test is a standard laboratory procedure to determine the optimal dosage of a coagulant for a specific water source.[11][12] This protocol simulates the coagulation and flocculation processes of a full-scale water treatment plant.[13]

3.1. Materials and Equipment

- Jar testing apparatus with multiple stirrers
- Beakers (1000 mL)
- Pipettes (1 mL, 5 mL, 10 mL)
- Turbidimeter
- pH meter
- Raw water sample
- **Dialuminium Chloride Pentahydroxide** stock solution (1 g/L or 0.1%)
- Hydrochloric acid (0.1 M) and Sodium hydroxide (0.1 M) for pH adjustment (optional)

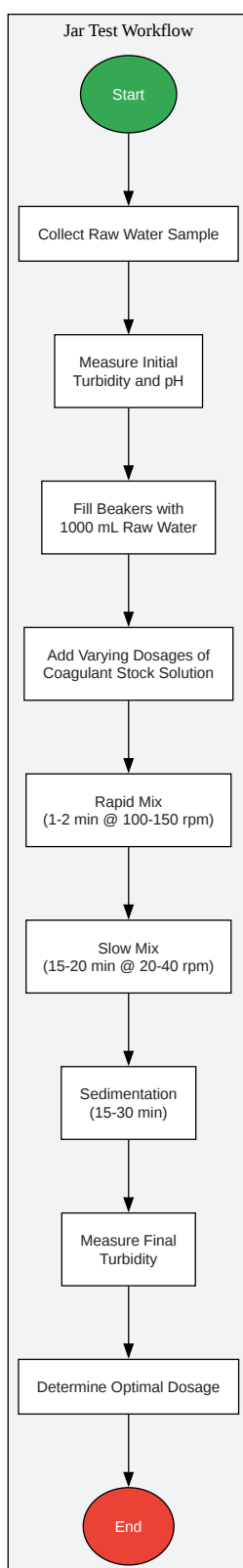
3.2. Preparation of Stock Solution

To prepare a 1 g/L (0.1%) stock solution of **Dialuminium Chloride Pentahydroxide**, accurately weigh 1.0 g of the solid coagulant and dissolve it in deionized water to a final volume of 1000 mL. This solution is prepared such that 1 mL of the stock solution added to 1 L of the water sample is equivalent to a dosage of 1 mg/L.[\[11\]](#)

3.3. Jar Test Procedure

- **Sample Preparation:** Collect a representative sample of the raw water to be treated. Measure and record its initial turbidity and pH.
- **Jar Setup:** Place 1000 mL of the raw water sample into each of the six beakers of the jar test apparatus.[\[11\]](#)[\[13\]](#)
- **Coagulant Dosing:** While the stirrers are off, add varying dosages of the **Dialuminium Chloride Pentahydroxide** stock solution to each beaker using pipettes. A typical starting range of dosages could be 5, 10, 15, 20, 25, and 30 mg/L.

- **Rapid Mix:** Turn on the stirrers and operate them at a high speed (e.g., 100-150 rpm) for 1-2 minutes.[\[14\]](#) This rapid mixing ensures the quick and uniform dispersion of the coagulant throughout the water.
- **Slow Mix (Flocculation):** Reduce the stirring speed to a slower rate (e.g., 20-40 rpm) and continue mixing for 15-20 minutes. This gentle mixing promotes the formation of larger flocs.[\[15\]](#)
- **Sedimentation:** Stop the stirrers and allow the flocs to settle for a predetermined time, typically 15-30 minutes.[\[11\]](#) Observe the floc size and settling characteristics in each beaker.
- **Analysis:** After the settling period, carefully collect a sample from the supernatant of each beaker from a few centimeters below the surface and measure the final turbidity using a calibrated turbidimeter.[\[11\]](#)
- **Optimal Dosage Determination:** The optimal dosage is the one that results in the lowest final turbidity. It is also important to consider the characteristics of the floc (e.g., size, settling rate).



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Caption: Experimental workflow for the jar test procedure.

Data Presentation: Dosage and Performance

The following tables summarize typical performance data for **Dialuminium Chloride Pentahydroxide** in turbidity removal. The optimal dosage can vary significantly depending on the initial turbidity, pH, and temperature of the water.

Table 1: Effect of **Dialuminium Chloride Pentahydroxide** Dosage on Turbidity Removal

Initial Turbidity (NTU)	Coagulant Dosage (mg/L)	Final Turbidity (NTU)	Turbidity Removal (%)
20	5	2.0	90%
50	10	3.5	93%
100	15	5.0	95%
150	20	6.0	96%
300	25	9.0	97%

Note: The data in this table is illustrative and compiled from various sources. Actual results will vary based on specific water quality parameters.[\[14\]](#)[\[16\]](#)

Table 2: Influence of pH on Turbidity Removal Efficiency

Initial Turbidity (NTU)	Coagulant Dosage (mg/L)	pH	Final Turbidity (NTU)	Turbidity Removal (%)
50	10	6.0	5.5	89%
50	10	7.0	3.5	93%
50	10	8.0	3.2	93.6%
50	10	9.0	4.5	91%

Note: **Dialuminium Chloride Pentahydroxide** is generally effective over a pH range of 5.0 to 9.0. The optimal pH for turbidity removal is often between 7.0 and 8.5.[\[9\]](#)[\[16\]](#)[\[17\]](#)

Conclusion

Dialuminium Chloride Pentahydroxide is a highly efficient coagulant for the removal of turbidity from water. The optimal dosage is best determined through a systematic jar testing procedure, as outlined in this document. By carefully controlling the dosage, mixing conditions, and pH, researchers and scientists can achieve significant reductions in turbidity, leading to improved water quality. For specific applications, it is recommended to conduct site-specific jar tests to optimize the treatment process.

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